

[Pro3]-GIP Solubility and Storage Specifications

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Compound Focus: [Pro3]-GIP (Mouse)

Cat. No.: S1803889

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The table below summarizes the key quantitative data for handling the mouse variant of [Pro3]-GIP:

Property	Specification
Molecular Weight	4971.62 g/mol [1]
Purity	≥95% (HPLC) [1]
Reported Solubility	Soluble to 2 mg/mL in water [1]
Recommended Storage	Store at -20°C [1]

Solubility Troubleshooting Guide

Here are steps you can take to resolve solubility issues based on general peptide handling principles and the data above.

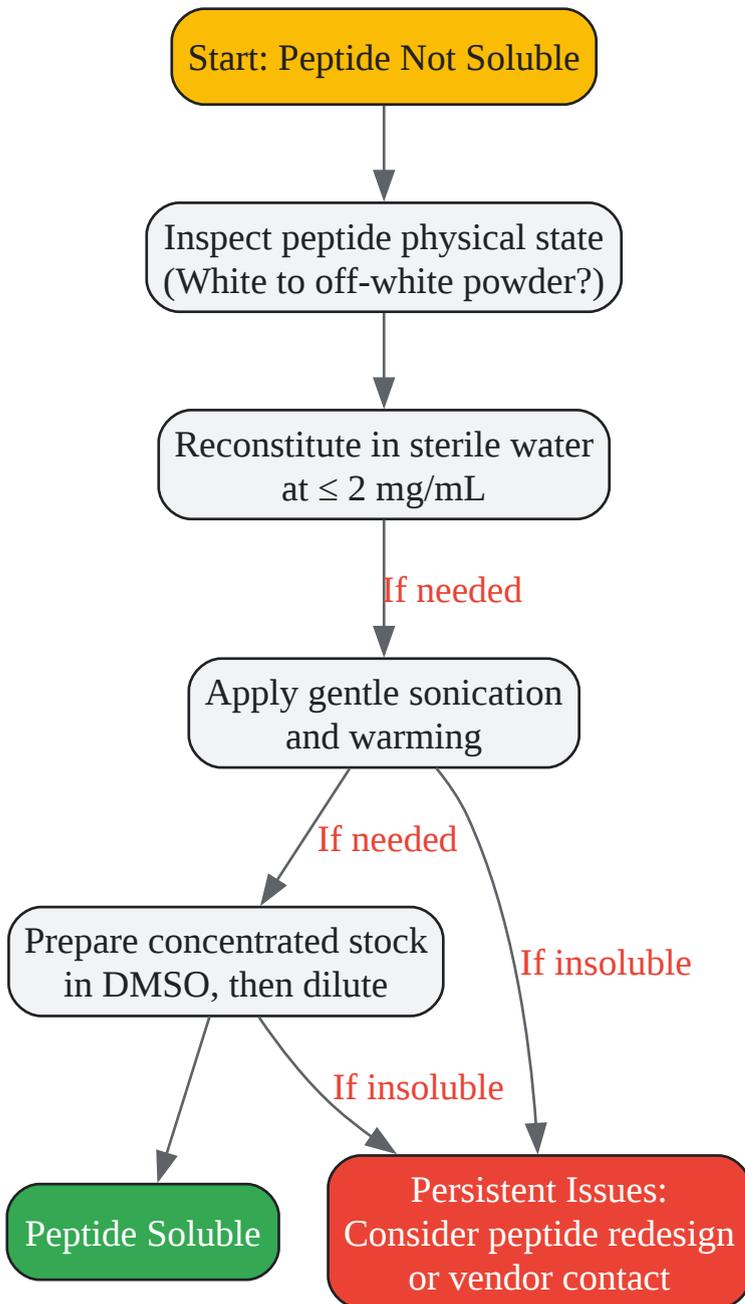
- **Confirm Physical Characteristics:** [Pro3]-GIP should appear as a **white to off-white solid** before reconstitution [1] [2]. Clumping or a discolored appearance may indicate degradation.
- **Start with Recommended Solvents:** Begin by dissolving the peptide in **sterile water** at a concentration of 2 mg/mL or lower [1]. If higher concentrations are needed, you may test a small amount in water first.
- **Use Gentle Dissolution Aids:** If the peptide does not dissolve readily in water, try:
 - **Sonication:** Briefly place the vial in an ultrasonic bath (ultrasonicator) for a short period [1] [2].

- **Gentle Warming:** Allow the solution to warm to room temperature slowly, avoiding excessive heat.
- **Screen Alternative Solvents:** If water is insufficient, you can screen other solvents. A useful strategy is to first create a concentrated stock solution in a small amount of **DMSO** (e.g., 10-50 mM), which can then be diluted into your aqueous assay buffer [2].
- **Reconstitution and Aliquot Protocol:**
 - **Centrifuge:** Briefly spin the peptide vial to collect all material at the bottom.
 - **Add Solvent:** Slowly add the calculated volume of cold, sterile water or other chosen solvent directly to the vial.
 - **Gentle Mixing:** Gently vortex or swirl the vial. Avoid vigorous shaking to prevent foam formation and peptide denaturation.
 - **Aliquot and Store:** Once fully dissolved, prepare single-use aliquots and store them at -20°C or lower to minimize freeze-thaw cycles [1] [2].

Understanding [Pro3]-GIP and Its Challenges

[Pro3]-GIP is a modified peptide receptor antagonist where the second amino acid (alanine) in the native GIP sequence is substituted with proline. This modification confers resistance to degradation by the enzyme dipeptidyl peptidase-IV (DPP-IV), enhancing its metabolic stability [3] [4].

The experimental workflow for addressing solubility issues can be summarized as follows, which you can use as a logical guide for your troubleshooting process:



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Key Experimental Considerations

- **Sequence and Species Specificity:** The solubility data (2 mg/mL in water) is specifically for the **mouse** [Pro3]-GIP sequence [1]. If you are working with a human variant or a different modified form (e.g., PEGylated), the solubility profile may differ significantly [5] [3].

- **Bioactivity Check:** After reconstitution, it is advisable to validate the biological activity of your peptide solution. [Pro3]-GIP is a GIP receptor antagonist, and you can verify its efficacy by testing its ability to inhibit GIP-stimulated insulin release or cAMP production in a cell-based assay [1].
- **Professional Solubility Testing:** For critical drug development work, companies offer specialized services like **turbidimetric assays** and **solvent condition optimization** to precisely determine solubility under various conditions [6].

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